

# Essential Safety and Operational Guide for 5-(2-Bromo-benzyl)-2H-tetrazole

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## Compound of Interest

Compound Name: 5-(2-Bromo-benzyl)-2H-tetrazole

Cat. No.: B070169

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **5-(2-Bromo-benzyl)-2H-tetrazole**. Adherence to these procedures is vital for ensuring laboratory safety and proper experimental conduct.

Chemical Identifier:

Compound Name	5-(2-Bromo-benzyl)-2H-tetrazole
CAS Number	193813-85-3
Molecular Formula	C <sub>8</sub> H <sub>7</sub> BrN <sub>4</sub>
Molecular Weight	239.07 g/mol

## Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **5-(2-Bromo-benzyl)-2H-tetrazole** is not readily available, data from structurally similar compounds, such as other brominated benzyl and tetrazole derivatives, indicate that this compound should be handled with care. The primary hazards are expected to be skin and eye irritation, and potential toxicity if inhaled or ingested. The following PPE is mandatory to minimize exposure.

Recommended Personal Protective Equipment:

PPE Category	Specification	Standard
Eye Protection	Chemical safety goggles or a face shield.	EN166 or equivalent
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	EN374
Skin and Body	A lab coat or chemical-resistant apron. Closed-toe shoes are required.	N/A
Respiratory	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator.	N/A

## Operational Plan: Handling and Storage

### Handling:

- Engineering Controls: Always handle **5-(2-Bromo-benzyl)-2H-tetrazole** in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation of dust or vapors.<sup>[1][2]</sup> Eyewash stations and safety showers must be readily accessible.<sup>[1]</sup>
- Personal Hygiene: Wash hands thoroughly with soap and water after handling the compound.<sup>[1]</sup> Do not eat, drink, or smoke in the laboratory.
- Spill Management: In case of a spill, avoid dust formation.<sup>[2]</sup> Evacuate personnel from the immediate area. Wear appropriate PPE, including respiratory protection. Absorb the spill with an inert material (e.g., vermiculite, sand) and collect it in a sealed container for disposal.

### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.<sup>[1]</sup>

- Keep away from incompatible materials such as strong oxidizing agents, bases, alcohols, amines, and metals.<sup>[1]</sup>
- The storage area should be secured and accessible only to authorized personnel.<sup>[2]</sup>

## Emergency First-Aid Procedures

Immediate medical attention is required for all routes of exposure.<sup>[1]</sup>

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention. <sup>[1][2]</sup>
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin with plenty of water for at least 15 minutes. Seek immediate medical attention. <sup>[1]</sup>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. <sup>[1][2]</sup>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. <sup>[1][2]</sup>

## Disposal Plan

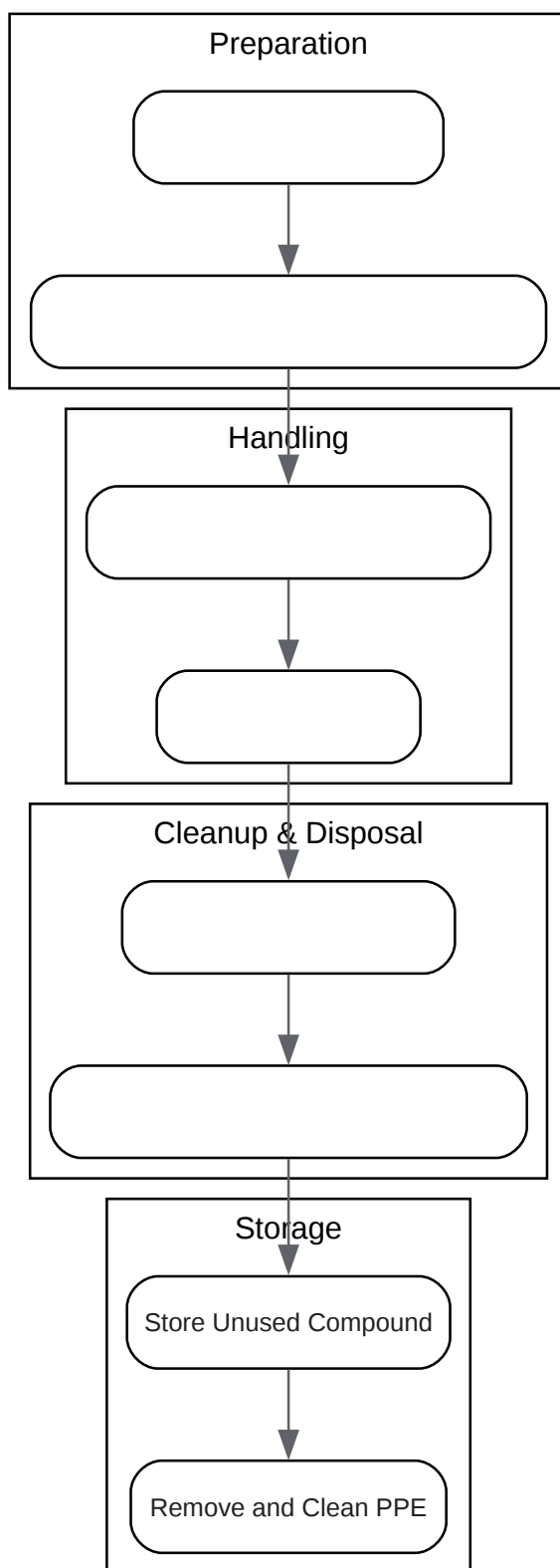
All waste containing **5-(2-Bromo-benzyl)-2H-tetrazole** must be treated as hazardous waste.

- Waste Collection: Collect waste material in a clearly labeled, sealed container.

- Disposal Route: Dispose of the contents and container at an approved waste disposal plant in accordance with local, state, and federal regulations.<sup>[1]</sup><sup>[2]</sup> Do not allow the chemical to enter drains or the environment.<sup>[2]</sup>

## Experimental Workflow and Safety Checkpoints

The following diagram illustrates a typical laboratory workflow for handling **5-(2-Bromo-benzyl)-2H-tetrazole**, incorporating critical safety checkpoints.



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Figure 1. Standard laboratory workflow for handling **5-(2-Bromo-benzyl)-2H-tetrazole**.

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## References

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